

# Application Note: Mass Spectrometry

## Fragmentation Analysis of Neochlorogenic Acid Methyl Ester

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### Compound of Interest

Compound Name: *Neochlorogenic acid methyl ester*

Cat. No.: *B15566799*

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Audience: Researchers, scientists, and drug development professionals.

### Introduction

Neochlorogenic acid (3-O-caffeoylquinic acid), an isomer of the more common chlorogenic acid (5-O-caffeoylquinic acid), is a significant phenolic compound found in various plants, fruits, and coffee beans.<sup>[1]</sup> These compounds are esters formed between caffeic acid and quinic acid.<sup>[1]</sup> Neochlorogenic acid and its derivatives are of great interest due to their potent antioxidant, anti-inflammatory, and potential therapeutic properties. The methyl ester derivative of neochlorogenic acid is a valuable compound for further chemical synthesis, such as in the chemo-enzymatic production of chlorogenate fatty esters which exhibit antifungal and antioxidant activities.<sup>[2]</sup>

Electrospray ionization tandem mass spectrometry (ESI-MS/MS) is a powerful analytical technique for the structural elucidation of such compounds. Understanding the specific fragmentation patterns is crucial for the accurate identification of **neochlorogenic acid methyl ester** in complex biological matrices. This application note provides a detailed protocol for the

synthesis and mass spectrometric analysis of **neochlorogenic acid methyl ester** and characterizes its fragmentation behavior.

## Experimental Protocols

### Synthesis of Neochlorogenic Acid Methyl Ester via Acidified Methanol Extraction

This protocol describes a straightforward and effective method for the methylation of neochlorogenic acid present in plant material through extraction with acidified methanol.[\[2\]](#)

Materials:

- Plant material rich in neochlorogenic acid (e.g., *Crataegus monogyna* inflorescences, *Lonicera japonica* flower buds).[\[2\]](#)[\[3\]](#)
- Methanol (HPLC grade)
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Rotary evaporator
- Filtration apparatus (e.g., Büchner funnel or syringe filters)

Procedure:

- Preparation of Acidified Methanol: Prepare a 1% (v/v) solution of sulfuric acid in methanol. For example, add 1 mL of concentrated  $\text{H}_2\text{SO}_4$  to 99 mL of methanol. Exercise caution when handling concentrated acid.
- Extraction and Methylation:
  - Weigh 10 g of dried, ground plant material.
  - Add 100 mL of the acidified methanol solution to the plant material.
  - Stir or sonicate the mixture for 60 minutes at room temperature.

- The acidic conditions facilitate the esterification of the carboxylic acid group on the quinic acid moiety to form the methyl ester.<sup>[2]</sup>
- Sample Recovery:
  - Filter the mixture to remove solid plant debris.
  - Evaporate the methanol from the filtrate using a rotary evaporator at a temperature not exceeding 40°C.
  - The resulting crude extract contains **neochlorogenic acid methyl ester** along with other methylated chlorogenic acid isomers.
- Purification (Optional): For a pure standard, the crude extract can be further purified using preparative High-Performance Liquid Chromatography (HPLC).

## LC-MS/MS Analysis Protocol

### Instrumentation:

- UPLC or HPLC system coupled to a tandem mass spectrometer (e.g., Q-TOF or Triple Quadrupole) with an ESI source.

### LC Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: Start with 5% B, increase to 95% B over 15 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.

#### MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative.
- Capillary Voltage: -3.5 kV.
- Cone Voltage: 40 V.
- Source Temperature: 120°C.
- Desolvation Temperature: 350°C.
- Desolvation Gas Flow: 800 L/hr.
- Collision Gas: Argon.
- MS/MS Analysis: Precursor ion scan targeting the  $[M-H]^-$  ion of **neochlorogenic acid methyl ester** ( $m/z$  367). Apply a range of collision energies (e.g., 10-40 eV) to obtain optimal fragmentation.

## Results and Discussion

### Fragmentation Pattern of Neochlorogenic Acid Methyl Ester

**Neochlorogenic acid methyl ester** has a molecular formula of  $C_{17}H_{20}O_9$  and a molecular weight of 368.338 g/mol.[4] In negative ion mode ESI-MS, it readily forms a deprotonated molecule  $[M-H]^-$  at an  $m/z$  of 367.

The MS/MS fragmentation of the  $[M-H]^-$  precursor ion is primarily driven by the cleavage of the ester bond linking the caffeoyl and the quinic acid methyl ester moieties.[5] The fragmentation pattern of neochlorogenic acid (3-CQA) and its isomers is well-characterized, with key product ions at  $m/z$  191, 179, and 173.[5] The relative intensities of these ions can be used to differentiate between isomers.[6] For neochlorogenic acid, the fragment at  $m/z$  191 is the base peak, while the fragment at  $m/z$  179 is very weak.[6][7] This characteristic pattern is retained for the methyl ester derivative.

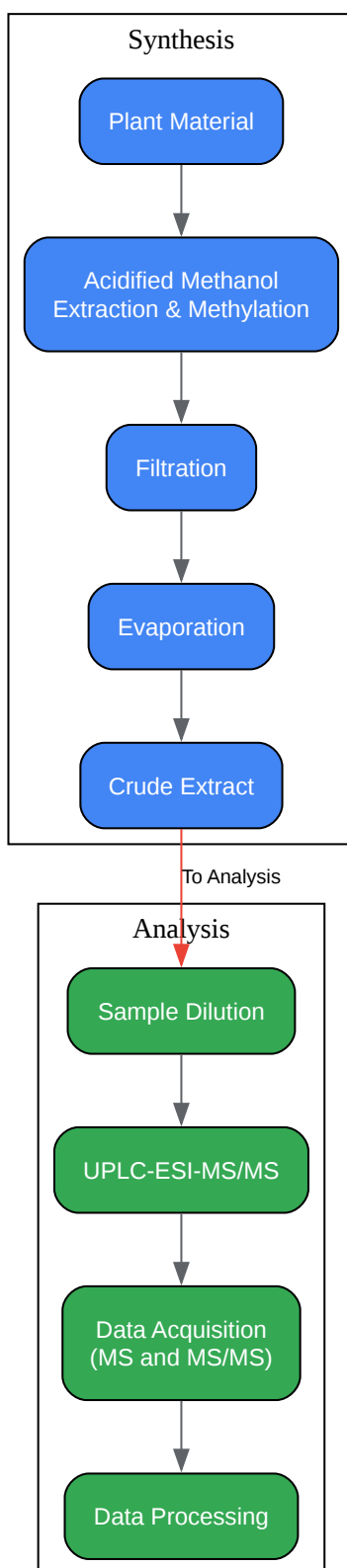
The primary fragmentation pathways observed for **neochlorogenic acid methyl ester** are summarized in the table below.

## Data Summary

| Precursor Ion [M-H] <sup>-</sup> (m/z) | Fragment Ion (m/z) | Proposed Formula                                           | Identity of Fragment                      |
|----------------------------------------|--------------------|------------------------------------------------------------|-------------------------------------------|
| 367.10                                 | 191.05             | C <sub>7</sub> H <sub>11</sub> O <sub>6</sub> <sup>-</sup> | [Quinic acid - H] <sup>-</sup>            |
| 367.10                                 | 179.03             | C <sub>9</sub> H <sub>7</sub> O <sub>4</sub> <sup>-</sup>  | [Caffeic acid - H] <sup>-</sup>           |
| 367.10                                 | 173.04             | C <sub>7</sub> H <sub>9</sub> O <sub>5</sub> <sup>-</sup>  | [Dehydrated quinic acid - H] <sup>-</sup> |

## Visualizations

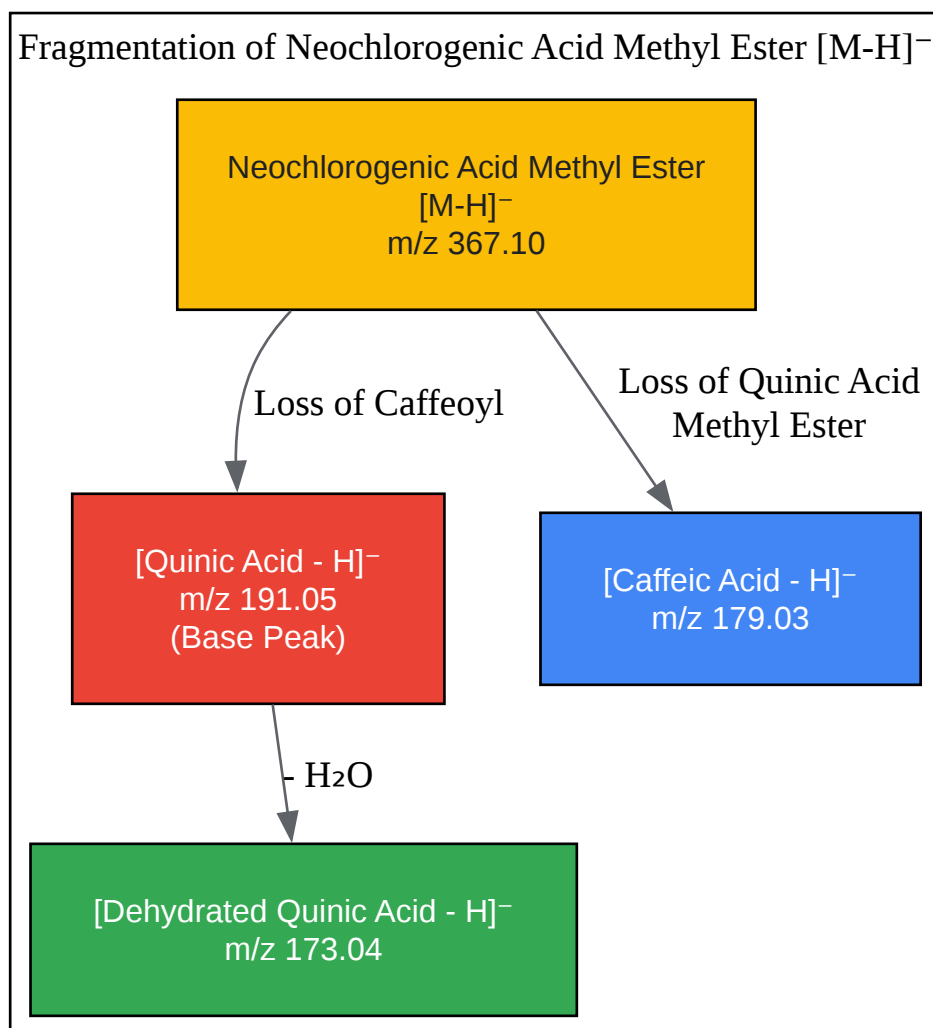
## Experimental Workflow



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Caption: Workflow for synthesis and analysis of **neochlorogenic acid methyl ester**.

## Proposed Fragmentation Pathway



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Caption: Proposed ESI-MS/MS fragmentation of **neochlorogenic acid methyl ester**.

## Conclusion

This application note provides a comprehensive methodology for the synthesis and structural characterization of **neochlorogenic acid methyl ester** using ESI-MS/MS. The deprotonated molecule  $[M-H]^-$  at  $m/z$  367 fragments to produce characteristic ions at  $m/z$  191 (quinic acid),  $m/z$  179 (caffeic acid), and  $m/z$  173 (dehydrated quinic acid). The high intensity of the  $m/z$  191 fragment relative to  $m/z$  179 is a key diagnostic feature for distinguishing the neochlorogenic acid (3-O-caffeoylquinic) scaffold. These detailed protocols and fragmentation data serve as a

valuable resource for researchers in natural product chemistry, metabolomics, and drug discovery for the unambiguous identification of this compound.

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